

Z-Val-Arg-Pro-DL-Arg-FMK stability and proper storage conditions.

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Compound of Interest

Compound Name: Z-Val-Arg-Pro-DL-Arg-FMK

Cat. No.: B612299

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Technical Support Center: Z-Val-Arg-Pro-DL-Arg-FMK

MALT1 Paracaspase Inhibitor Handling & Stability Guide

Status: Operational | Updated: October 2025 Applicable Product: **Z-Val-Arg-Pro-DL-Arg-FMK** (Z-VRPR-FMK) Target: MALT1 (Mucosa-associated lymphoid tissue lymphoma translocation protein 1)

Core Directive: The Stability "Golden Rules"

As a fluoromethylketone (FMK) peptide, this compound is a potent, irreversible inhibitor.^{[1][2]} However, the FMK moiety is an electrophilic "warhead" designed to react with the active site cysteine of MALT1. Crucially, this reactivity makes it inherently unstable in the presence of moisture and nucleophiles.

Follow these three pillars to prevent experimental failure:

- **Moisture is the Enemy:** The FMK group can hydrate or react with water over time, rendering the inhibitor inactive. Always store lyophilized powder with desiccant.

- DMSO is the Only Way: Never reconstitute directly in aqueous buffers (PBS, Water, Media). You must use high-grade anhydrous DMSO.
- The "DL" Factor: You specified DL-Arg.[3][4][5] This indicates a racemic mixture at the C-terminal arginine. Since biological enzymes are chiral, likely only the L-isomer is active. Treat your effective concentration as 50% of the nominal molarity compared to pure L-isomer standards.

Storage & Handling Protocols

A. Lyophilized Powder (Arrival)

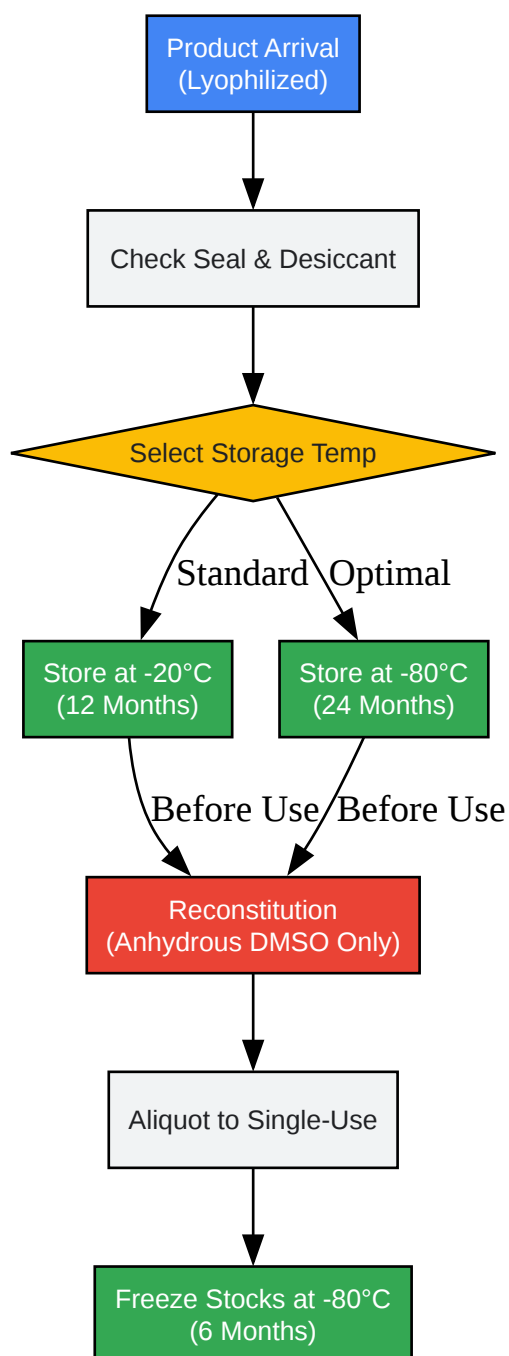
- Condition: Store immediately at -20°C (Standard) or -80°C (Optimal).
- Requirement: Keep in a sealed container with active desiccant (silica gel).
- Shelf Life: 1 year at -20°C; up to 2 years at -80°C.[6]

B. Solubilization (Reconstitution)

Follow this strict workflow to avoid precipitation or hydrolysis.

- Equilibrate: Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture inside, killing the remaining powder.
- Solvent: Add anhydrous DMSO to achieve a stock concentration of 10–20 mM.
 - Note: Solubility can go up to ~100 mg/mL (approx. 147 mM) in pure DMSO, but 10-20 mM is safer for handling.
- Aliquot: Do not store the bulk stock. Divide into single-use aliquots (e.g., 10–50 µL).
- Freeze: Store aliquots at -80°C.
 - Stability:[1][2][6][7][8] 6 months at -80°C. Avoid freeze-thaw cycles (max 1 cycle).[6]

C. Experimental Workflow Visualization



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Figure 1: Decision tree for maximizing the shelf-life of Z-VRPR-FMK from arrival to experimental use.

Troubleshooting & FAQs

Scenario 1: "My solution turned cloudy/milky when added to cell media."

Diagnosis: Rapid precipitation (Crashing out). Root Cause: Z-VRPR-FMK is highly hydrophobic. Adding a high-concentration DMSO stock directly to water/media causes the peptide to aggregate before it can disperse. Solution:

- Step-down Dilution: Dilute your stock in DMSO first, then add to media.
- Vortexing: Vortex the media while slowly adding the inhibitor.
- Limit Concentration: Ensure final DMSO concentration is <0.5% (usually non-toxic) and the inhibitor is within solubility limits (typically <100 μ M in aqueous media).

Scenario 2: "I see no inhibition of MALT1/NF- κ B activity."

Diagnosis: Inhibitor inactivation or insufficient potency. Root Cause A (Hydrolysis): The FMK group hydrolyzed during storage or long incubation. Root Cause B (The "DL" Mixture): You are using Z-Val-Arg-Pro-DL-Arg-FMK.^{[3][4][5][9]} If the D-isomer is inactive (highly likely for MALT1), your effective concentration is only 50% of what you calculated. Solution:

- Double the concentration to account for the racemic mixture.
- Refresh the media with new inhibitor every 12–24 hours for long experiments (FMK half-life in media is finite).

Scenario 3: "How do I formulate this for In Vivo (Mouse) studies?"

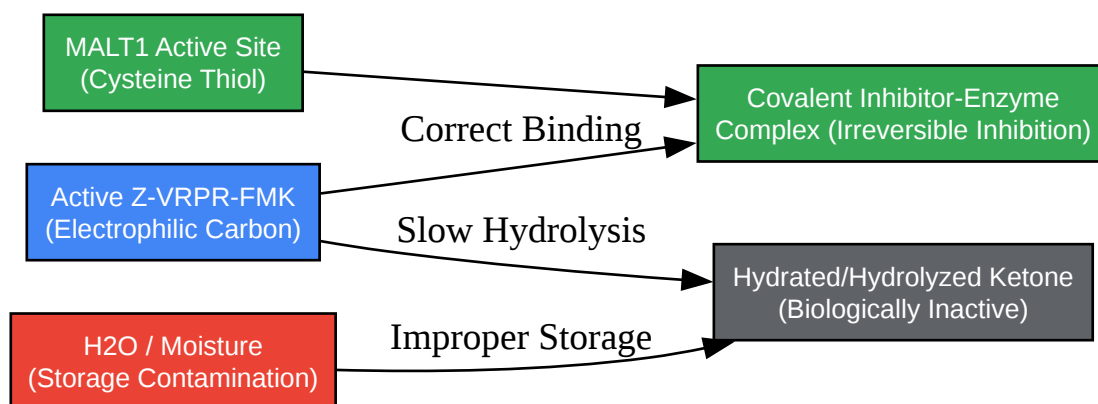
Diagnosis: DMSO alone is toxic for injections. Aqueous buffer causes precipitation. Protocol: Use a co-solvent system to maintain solubility.

- Recommended Formulation:
 - 10% DMSO (containing the dissolved inhibitor)

- 40% PEG300
- 5% Tween-80
- 45% Saline
- Order of Addition: Dissolve compound in DMSO first.[2][7] Add PEG300 and mix. Add Tween-80 and mix. Finally, add Saline slowly.
- Reference: This formulation is standard for Z-VRPR-FMK in xenograft studies [1].

Mechanism of Failure (Hydrolysis)

Understanding why the compound fails is critical for trusting your data. The Fluoromethylketone (FMK) is an electrophilic trap. If it doesn't find the enzyme's Cysteine, it will eventually react with water.



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Figure 2: Competitive pathways. Moisture competes with the target enzyme, permanently deactivating the inhibitor.

Quantitative Data Summary

Parameter	Specification	Notes
Molecular Weight	~676.8 g/mol	Varies slightly based on salt form (TFA vs free base).
Solubility (DMSO)	~100 mg/mL	Requires vortexing/sonication at high conc.[6]
Solubility (Water)	< 1 mg/mL	Do not use. High risk of precipitation.
Cell Culture Stability	~12–24 Hours	Re-dose for experiments >24h.
Specific Rotation	DL-Mixture	Assume 50% potency vs. pure L-isomer.

References

- Feng, J., et al. (2019). "Z-VRPR-FMK can inhibit the growth and invasiveness of diffuse large B-cell lymphoma by depressing NF-κB activation and MMP expression induced by MALT1." [3][4][5][6] International Journal of Clinical and Experimental Pathology, 12(6), 1947–1955.
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